

Navigating the Safe Disposal of (2S)-OMPT: A Procedural Guide

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Compound of Interest

Compound Name: (2S)-OMPT

Cat. No.: B024390

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, immediate safety and logistical information for the proper disposal of **(2S)-OMPT** (L-sn-1-O-oleoyl-2-O-methylglyceryl-3-phosphothionate), a potent agonist of the LPA3 receptor. Adherence to these procedures is critical for minimizing risks and protecting the environment.

While a specific Safety Data Sheet (SDS) for **(2S)-OMPT** is not readily available, data from closely related compounds, such as oleoyl-L-alpha-lysophosphatidic acid sodium salt, suggest that it may not be classified as hazardous under OSHA 2012 regulations.^{[1][2]} However, due to its nature as an organophosphothionate, a class of compounds with potential for significant toxicity, caution is strongly advised. Organophosphates are known to be highly toxic to living organisms.

Immediate Safety and Handling

Before beginning any disposal procedures, it is crucial to consult your institution's environmental health and safety (EHS) guidelines. All handling of **(2S)-OMPT** and its waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.

Key Chemical Information:

Property	Value	Source
Chemical Name	L-sn-1-O-oleoyl-2-O-methylglyceryl-3-phosphothionate	N/A
CAS Number	645408-61-3	N/A
Molecular Formula	C22H43O6PS	N/A
Molecular Weight	466.62 g/mol	N/A
Appearance	Not available	N/A
Solubility	Soluble in PBS (pH 7.2) up to ~4 mg/mL	[3]
InChI Key	XGRLSUFHELJJAB-JGSYTFBMSA-M	[3]

Note: As a specific SDS for **(2S)-OMPT** is unavailable, some physical and chemical properties are not listed. The information for the closely related oleoyl-L-alpha-lysophosphatidic acid sodium salt indicates it is sensitive to air, light, and moisture and is incompatible with strong oxidizing agents.[1]

Step-by-Step Disposal Protocol

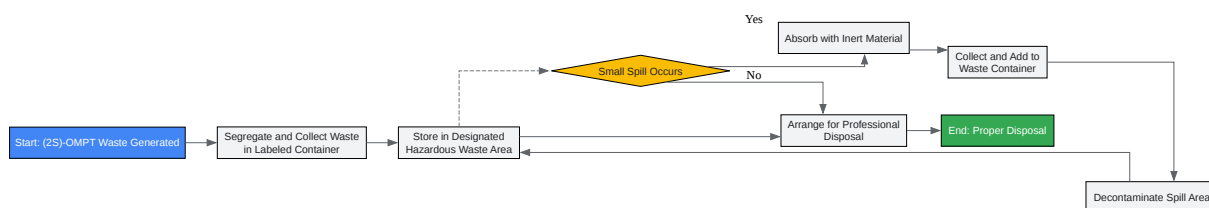
The following procedure outlines the recommended steps for the safe disposal of **(2S)-OMPT** waste.

- Waste Segregation and Collection:
 - Collect all waste containing **(2S)-OMPT**, including unused solutions, contaminated labware (e.g., pipette tips, vials), and PPE, in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with organophosphothionates. A high-density polyethylene (HDPE) or glass container with a secure, tight-fitting lid is recommended.

- The label on the waste container should clearly state "Hazardous Waste: **(2S)-OMPT**" and include the full chemical name and any known hazard information.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials, particularly strong oxidizing agents.[\[1\]](#)
 - Follow your institution's guidelines for the maximum allowable storage time for hazardous waste.
- Treatment of Small Spills:
 - In the event of a small spill, absorb the material with an inert absorbent, such as vermiculite or sand.
 - Carefully collect the absorbent material and place it in the designated hazardous waste container.
 - Decontaminate the spill area with a suitable laboratory detergent and water.
- Final Disposal:
 - Arrange for the pickup and disposal of the hazardous waste container through your institution's licensed hazardous waste disposal contractor.
 - Do not attempt to dispose of **(2S)-OMPT** down the drain or in the regular trash.[\[4\]](#)[\[5\]](#)
Improper disposal can lead to environmental contamination and regulatory violations. For closely related compounds, smaller quantities may be disposable with household waste, but due to the organophosphothionate nature of **(2S)-OMPT**, this is not recommended without explicit approval from your EHS department.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **(2S)-OMPT** disposal process.



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Caption: Workflow for the proper disposal of **(2S)-OMPT** waste.

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